

Personal protective equipment for handling D-Glucitol-3-13C

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Compound of Interest

Compound Name: D-Glucitol-3-13C

Cat. No.: B12391456

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Essential Safety and Handling of D-Glucitol-3-13C

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **D-Glucitol-3-13C**, a stable isotope-labeled form of D-Glucitol (also known as Sorbitol). The following procedures and recommendations are based on standard laboratory safety protocols for this type of compound.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to minimize exposure and ensure personal safety when handling **D-Glucitol-3-13C**. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be tested and approved under government standards such as EN166 (EU) or OSHA 29 CFR 1910.133 (US). [1] [2] [3]
Hand Protection	Chemical-resistant gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. [1] [2]
Body Protection	Laboratory coat or protective suit	Should be appropriate for the concentration and amount of the substance at the specific workplace.
Respiratory Protection	Dust mask or respirator	Recommended when ventilation is inadequate or if dust is generated. Use respirators and components tested and approved under appropriate government standards like NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Adherence to proper operational and disposal protocols is essential for laboratory safety and environmental responsibility.

Experimental Protocols: Handling and Storage

Handling:

- **Ventilation:** Always handle **D-Glucitol-3-13C** in a well-ventilated area. Appropriate exhaust ventilation should be used where dust may form.
- **Avoid Dust Formation:** Minimize the generation of dust during handling.
- **Personal Hygiene:** Wash hands thoroughly after handling the product and before breaks. Do not eat, drink, or smoke in the handling area.
- **Avoid Contact:** Take precautions to avoid contact with skin and eyes.

Storage:

- **Container:** Keep the container tightly closed.
- **Conditions:** Store in a dry and well-ventilated place. The compound is hygroscopic and will absorb moisture from the air.
- **Incompatibilities:** Store away from strong oxidizing agents.

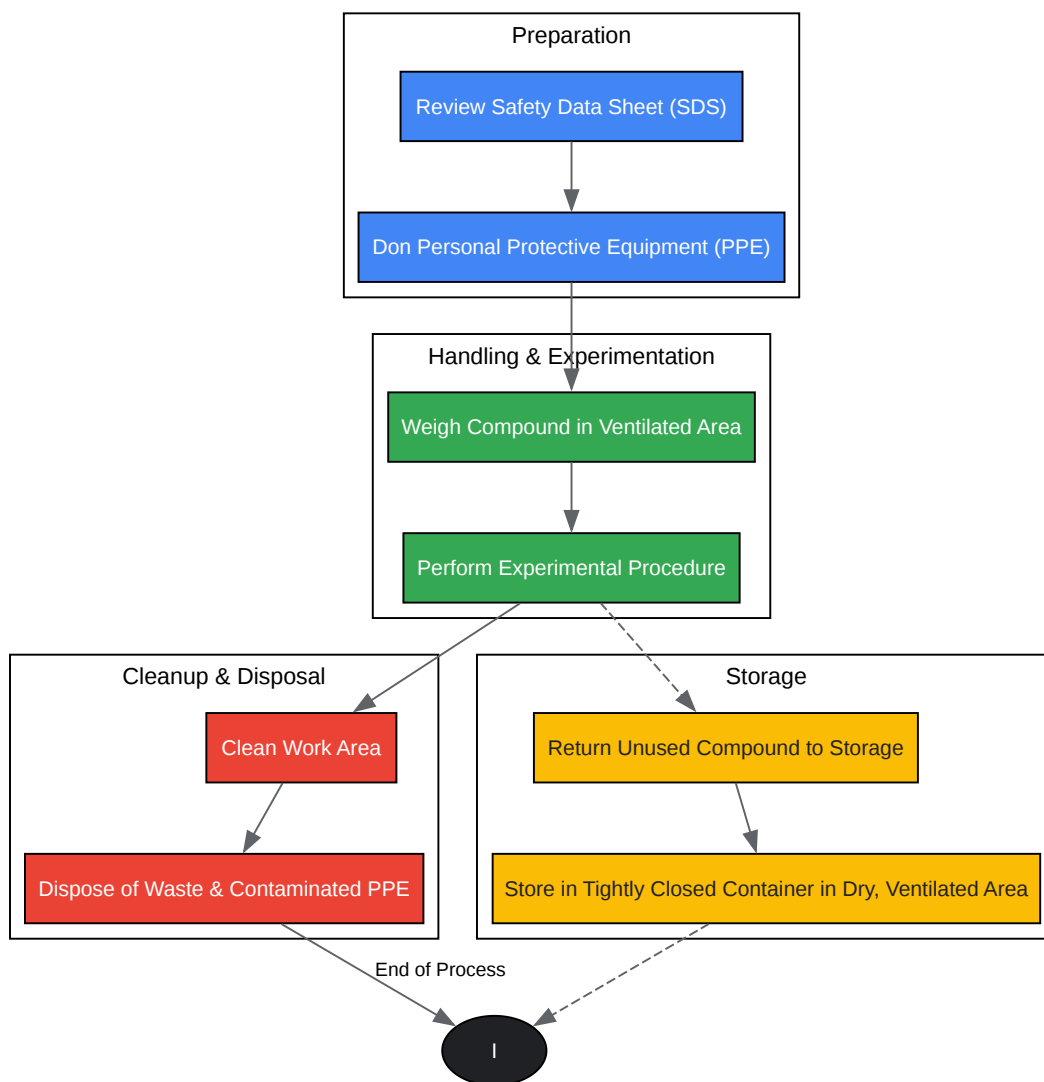
Disposal Plan

- **Waste Classification:** **D-Glucitol-3-13C** is not classified as hazardous waste under normal conditions. However, waste generators must consult local, regional, and national regulations to ensure complete and accurate classification.
- **Disposal of Unused Product:** Dispose of surplus and non-recyclable solutions to a licensed disposal company. The unused product should be disposed of in its original container.
- **Container Disposal:** Dispose of the container as unused product. Do not mix with other waste.

Visualized Workflow for Handling D-Glucitol-3-13C

The following diagram illustrates the standard operational workflow for handling **D-Glucitol-3-13C** in a laboratory setting.

Operational Workflow for D-Glucitol-3-13C Handling



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Caption: Workflow for safe handling of **D-Glucitol-3-13C**.

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